

# Safe Disposal of 3-(Methylthio)propyl acetate: A Procedural Guide

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## Compound of Interest

Compound Name: 3-(Methylthio)propyl acetate

Cat. No.: B104257

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This guide provides essential safety and logistical information for the proper disposal of **3-(Methylthio)propyl acetate** (CAS No. 16630-55-0) in a laboratory setting. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

## I. Immediate Safety Considerations

Before handling **3-(Methylthio)propyl acetate** for disposal, ensure you are wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.<sup>[1]</sup> Work in a well-ventilated area.<sup>[1]</sup> In case of a spill, absorb the liquid with an inert material (e.g., sand, diatomite) and collect it for disposal as hazardous waste.<sup>[1][2]</sup>

## II. Chemical and Physical Properties

A summary of the key properties of **3-(Methylthio)propyl acetate** relevant to its handling and disposal is provided in the table below.

Property	Value	Source
CAS Number	16630-55-0	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C6H12O2S	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Liquid	<a href="#">[1]</a>
Flash Point	198.00 °F (92.22 °C) (Closed Cup)	<a href="#">[4]</a>
GHS Hazard Classification	Generally not classified as hazardous. However, it is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier as classifications can vary.	<a href="#">[5]</a>
Environmental Hazard	The product is not considered harmful to aquatic organisms or to cause long-term adverse effects in the environment.	<a href="#">[1]</a>

### III. Step-by-Step Disposal Protocol

The disposal of **3-(Methylthio)propyl acetate** should follow the established hazardous waste management procedures within your institution, which are governed by federal, state, and local regulations.[\[6\]](#)[\[7\]](#) The following is a general, step-by-step protocol:

- Waste Identification and Segregation:
  - Treat all waste containing **3-(Methylthio)propyl acetate** as chemical waste.
  - Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
  - Segregate incompatible wastes to prevent reactions.[\[8\]](#) For instance, keep acids separate from bases and oxidizing agents away from reducing agents.[\[9\]](#)
- Containerization:

- Use a dedicated, properly labeled waste container for **3-(Methylthio)propyl acetate** waste.[10][11]
- The container must be in good condition, with no leaks or cracks, and have a secure-fitting cap.[9][11]
- Ensure the container material is compatible with the chemical.

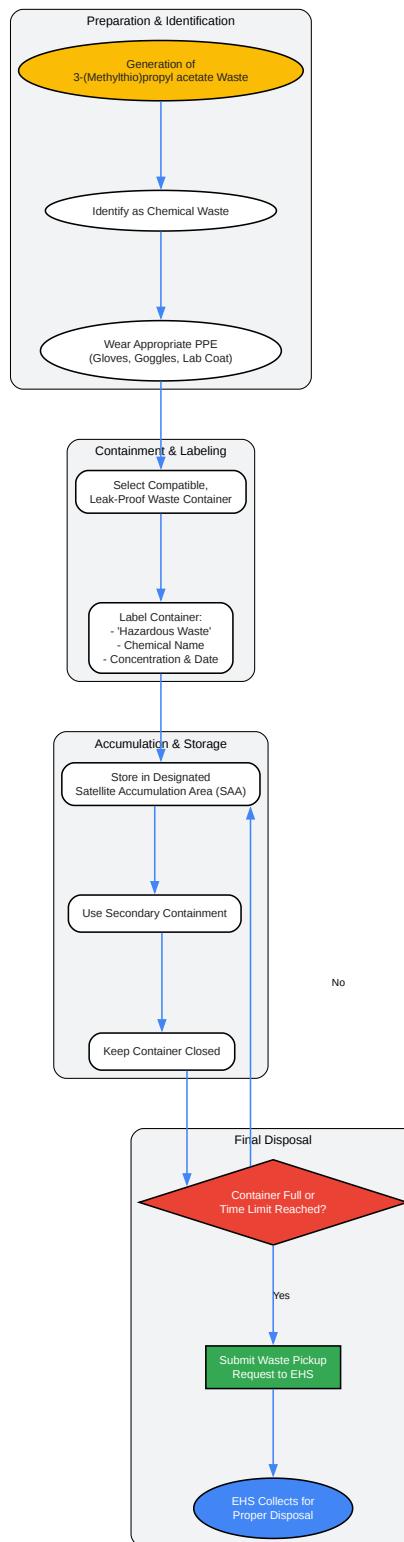
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste" (or as required by your institution).
  - The label must include the full chemical name: "**3-(Methylthio)propyl acetate**".[10]
  - Indicate the approximate concentration and volume of the waste.
  - Include the date when the waste was first added to the container and the name of the generating researcher or lab.[10]

- Accumulation and Storage:
  - Store the waste container in a designated satellite accumulation area (SAA) at or near the point of generation.[6][9]
  - The SAA must be under the control of the laboratory personnel.
  - Keep the waste container closed except when adding waste.[11]
  - Secondary containment is recommended to contain any potential leaks or spills.[8][11]

- Request for Disposal:
  - Once the container is full or has reached the maximum accumulation time limit set by your institution (e.g., 9 months), submit a request for waste pickup to your EHS department.[11]
  - Do not dispose of **3-(Methylthio)propyl acetate** down the sink or by evaporation.[8][11]

## IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-(Methylthio)propyl acetate**.



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Caption: Disposal workflow for **3-(Methylthio)propyl acetate**.

## V. Regulatory Compliance

The disposal of all chemical waste, including **3-(Methylthio)propyl acetate**, is regulated by federal laws such as the Resource Conservation and Recovery Act (RCRA), as well as state and local regulations.[7][12] It is the responsibility of the waste generator to ensure that all disposal procedures are in compliance with these regulations.[13] Always consult your institution's EHS department for specific guidance and requirements.

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